

An In-depth Technical Guide to Myrcenyl Acetate: Discovery and History

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Compound of Interest

Compound Name: Myrcenyl acetate

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Abstract

Myrcenyl acetate, a naturally occurring monoterpene ester, is a significant contributor to the fragrance and flavor industries. This technical guide provides a comprehensive overview of its discovery and history, although specific details of its initial isolation and synthesis are not extensively documented in readily available literature. The guide details its physicochemical properties, outlines experimental protocols for its synthesis and isolation from natural sources, and includes key spectroscopic data for its characterization.

Introduction

Myrcenyl acetate, systematically named 2-methyl-6-methyleneoct-7-en-2-yl acetate, is a valuable aroma chemical prized for its fresh, citrusy, and floral scent profile.^[1] It is a derivative of myrcenol and acetic acid and finds widespread application in perfumery, cosmetics, and personal care products.^[1] This document serves as a technical resource, consolidating available scientific information on its history, properties, and synthesis.

Discovery and History

The precise historical details surrounding the initial discovery and isolation of **myrcenyl acetate** are not well-documented in publicly accessible scientific literature. Its history is intrinsically linked to the broader exploration of essential oils and the identification of their

constituent terpenoids, a field that saw significant advancements in the 19th and early 20th centuries. While it is known to be a naturally occurring ester, the specific researchers who first identified or synthesized it, and the exact dates of these discoveries, remain elusive.

Physicochemical Properties

Myrcenyl acetate is a colorless liquid with a characteristic odor profile described as fresh, clean, citrus, metallic, pear, lavender, and floral.^[2] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Myrcenyl Acetate**

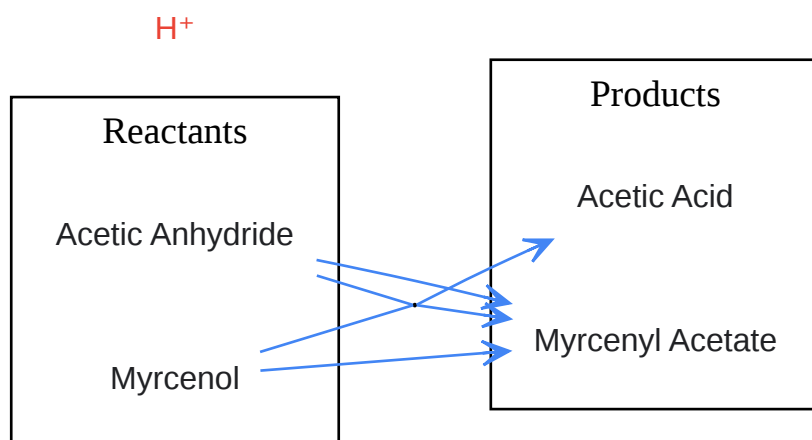
Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₂₀ O ₂	^[3] ^[4]
Molecular Weight	196.29 g/mol	^[3]
CAS Number	1118-39-4	^[2] ^[4]
Appearance	Colorless Liquid	^[5]
Boiling Point	256.00 to 257.00 °C @ 760.00 mm Hg	^[6]
Flash Point	180.00 °F TCC (82.22 °C)	^[6]
Density	0.905 to 0.913 g/cm ³ @ 20.00 °C	^[6]
Refractive Index	1.45600 to 1.46100 @ 20.00 °C	^[6]
Vapor Pressure	0.0149 mm Hg @ 23° C	^[2]
Log P (Octanol/Water)	3.4	^[2]
Solubility	Insoluble in water	^[4]

Experimental Protocols

Synthesis of Myrcenyl Acetate via Fischer Esterification

The most common laboratory synthesis of **myrcenyl acetate** involves the Fischer esterification of myrcenol with acetic anhydride, typically in the presence of an acid catalyst.

4.1.1. Reaction Scheme



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Caption: Fischer Esterification of Myrcenol.

4.1.2. Materials

- Myrcenol (1 equivalent)
- Acetic anhydride (1.5 equivalents)
- Concentrated sulfuric acid (catalytic amount)
- Anhydrous sodium bicarbonate
- Diethyl ether
- Anhydrous magnesium sulfate
- Distilled water
- Round-bottom flask

- Reflux condenser
- Separatory funnel
- Magnetic stirrer and stir bar
- Heating mantle

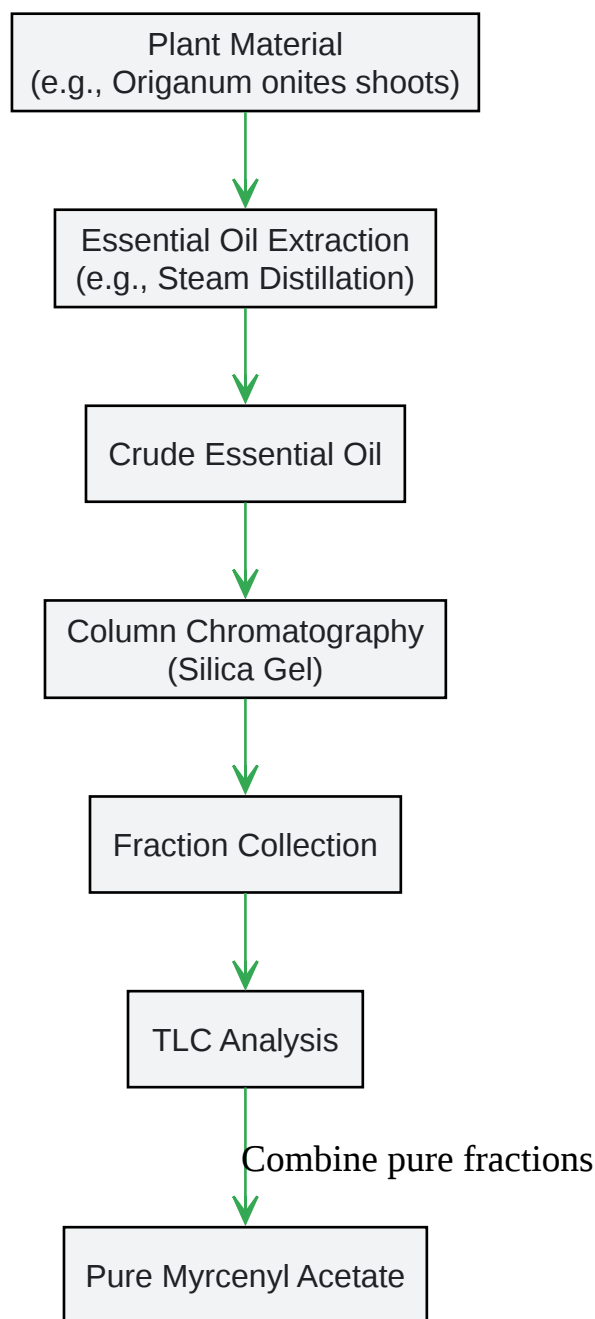
4.1.3. Procedure

- To a round-bottom flask equipped with a magnetic stir bar and reflux condenser, add myrcenol (1 equivalent) and acetic anhydride (1.5 equivalents).
- Slowly add a catalytic amount of concentrated sulfuric acid to the stirred mixture.
- Heat the reaction mixture to reflux and maintain for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the mixture to room temperature.
- Carefully add distilled water to the reaction mixture to quench the excess acetic anhydride.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether (3 x 50 mL).
- Combine the organic extracts and wash sequentially with distilled water, saturated sodium bicarbonate solution (until effervescence ceases), and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude **myrcenyl acetate**.
- Purify the crude product by vacuum distillation or column chromatography on silica gel.

Isolation of Myrcenyl Acetate from Natural Sources

Myrcenyl acetate can be found in the essential oils of various plants. A general protocol for its isolation using column chromatography is provided below.

4.2.1. Experimental Workflow



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Caption: Isolation of **Myrcenyl Acetate**.

4.2.2. Materials

- Essential oil containing **myrcenyl acetate**
- Silica gel (for column chromatography)

- Hexane
- Ethyl acetate
- Glass column
- Collection tubes
- TLC plates

4.2.3. Procedure

- Prepare a slurry of silica gel in hexane and pack it into a glass column.
- Dissolve the crude essential oil in a minimal amount of hexane and load it onto the column.
- Elute the column with a gradient of hexane and ethyl acetate, starting with 100% hexane and gradually increasing the polarity by adding ethyl acetate.
- Collect fractions of the eluate in separate tubes.
- Monitor the fractions by TLC to identify those containing **myrcenyl acetate**.
- Combine the pure fractions containing **myrcenyl acetate** and evaporate the solvent to obtain the isolated compound.

Spectroscopic Data

Mass Spectrometry (MS)

The mass spectrum of **myrcenyl acetate** obtained via Gas Chromatography-Mass Spectrometry (GC-MS) is a key tool for its identification. A representative mass spectrum is available through public databases such as PubChem.^[7]

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed high-resolution ¹H and ¹³C NMR spectra with complete peak assignments for **myrcenyl acetate** are not readily available in the public domain. However, predictive tools and general knowledge of terpene acetate NMR spectra can be used for its characterization.

Note: For definitive structural elucidation and purity assessment, it is recommended to acquire high-resolution 1D and 2D NMR spectra (e.g., COSY, HSQC, HMBC) of the synthesized or isolated compound.

Applications

Myrcenyl acetate is primarily used as a fragrance ingredient in a wide range of products, including:

- Perfumes and colognes[1]
- Soaps and detergents[1]
- Cosmetics and personal care items[1]

Its fresh and versatile scent profile makes it a valuable component in creating various fragrance accords.

Conclusion

Myrcenyl acetate is a commercially important aroma chemical with a pleasant and complex fragrance. While the specific historical details of its discovery are not widely reported, its chemical properties, synthesis, and isolation methods are well-understood within the scientific community. This technical guide provides a consolidated resource for researchers and professionals working with this valuable monoterpene ester. Further research to uncover the historical origins of its discovery and to publish high-resolution, fully assigned NMR spectra would be beneficial to the scientific community.

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